

Myricananin A (CAS No. 1079941-35-7): An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Myricananin A

Cat. No.: B1632576

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Abstract

Myricananin A, a cyclic diarylheptanoid identified by the CAS number 1079941-35-7, is a natural product with demonstrated anti-inflammatory properties.^[1] With a molecular formula of C₂₀H₂₄O₅, this phenolic compound has been isolated from plants such as *Myrica rubra* (Bayberry).^{[2][3]} Preclinical evidence indicates that **Myricananin A** is a potent inhibitor of inducible nitric oxide synthase (iNOS), a key enzyme in the inflammatory cascade. This technical guide provides a comprehensive overview of **Myricananin A**, including its chemical properties, biological activities, and putative mechanisms of action. Detailed experimental protocols for key assays are provided, and the compound's modulation of critical inflammatory signaling pathways, including NF-κB, MAPK, and PI3K/Akt, is discussed based on available data and studies of structurally related compounds.

Chemical and Physical Properties

Myricananin A is a colorless, needle-like substance.^[2] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	1079941-35-7	[1][3][4]
Molecular Formula	C20H24O5	[1][3][5]
Molecular Weight	344.40 g/mol	[3]
Chemical Class	Natural Product, Phenol	[1]

Biological Activity and Mechanism of Action

Myricananin A exhibits significant anti-inflammatory activity, primarily through the inhibition of nitric oxide (NO) production. Overproduction of NO by iNOS is a hallmark of pathological inflammation.

Inhibition of Nitric Oxide Synthase (iNOS)

Myricananin A has been shown to inhibit iNOS activity in lipopolysaccharide (LPS)-stimulated murine macrophages. This inhibitory effect is dose-dependent and demonstrates the compound's potential to mitigate inflammatory responses.

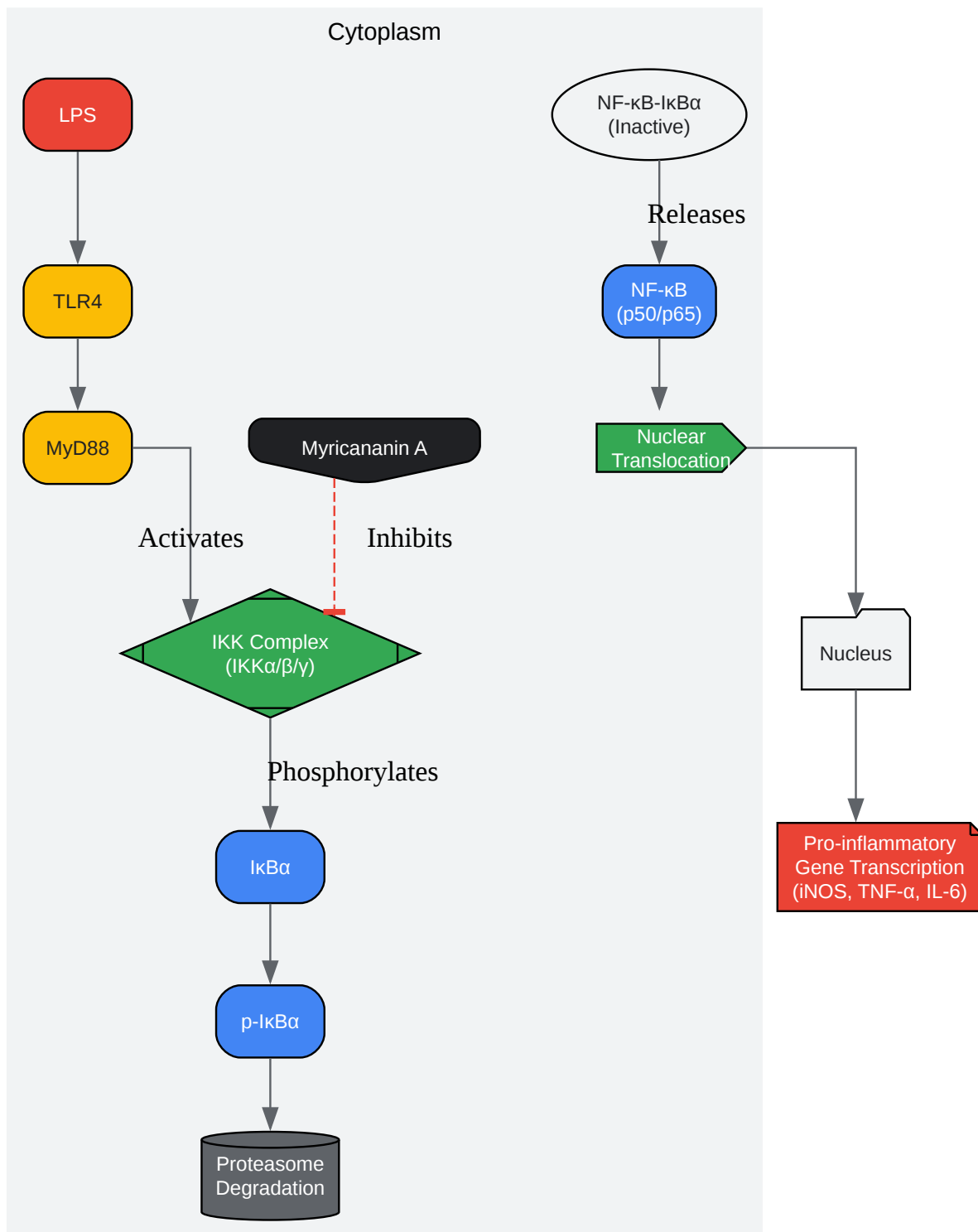
Assay	Cell Line	Stimulant	Parameter	Value	Reference
iNOS Inhibition	BALB/c mouse macrophages	LPS	IC50	45.32 μ M	[1]
iNOS Inhibition	Not Specified	Not Specified	EC50	18.1 μ M	

Modulation of Inflammatory Signaling Pathways

While direct studies on the signaling pathways modulated by **Myricananin A** are limited, research on structurally similar compounds, such as myricetin and other natural phenols, provides strong evidence for its likely mechanisms of action. These pathways are central to the expression of pro-inflammatory mediators.

2.2.1. Nuclear Factor-kappa B (NF- κ B) Signaling Pathway

The NF- κ B pathway is a critical regulator of inflammatory gene expression, including iNOS, TNF- α , and IL-6. It is hypothesized that **Myricananin A** exerts its anti-inflammatory effects by inhibiting this pathway. The proposed mechanism involves the prevention of the phosphorylation and subsequent degradation of I κ B α , the inhibitory subunit of NF- κ B. This action sequesters the NF- κ B p50/p65 dimer in the cytoplasm, preventing its translocation to the nucleus and the transcription of pro-inflammatory genes.

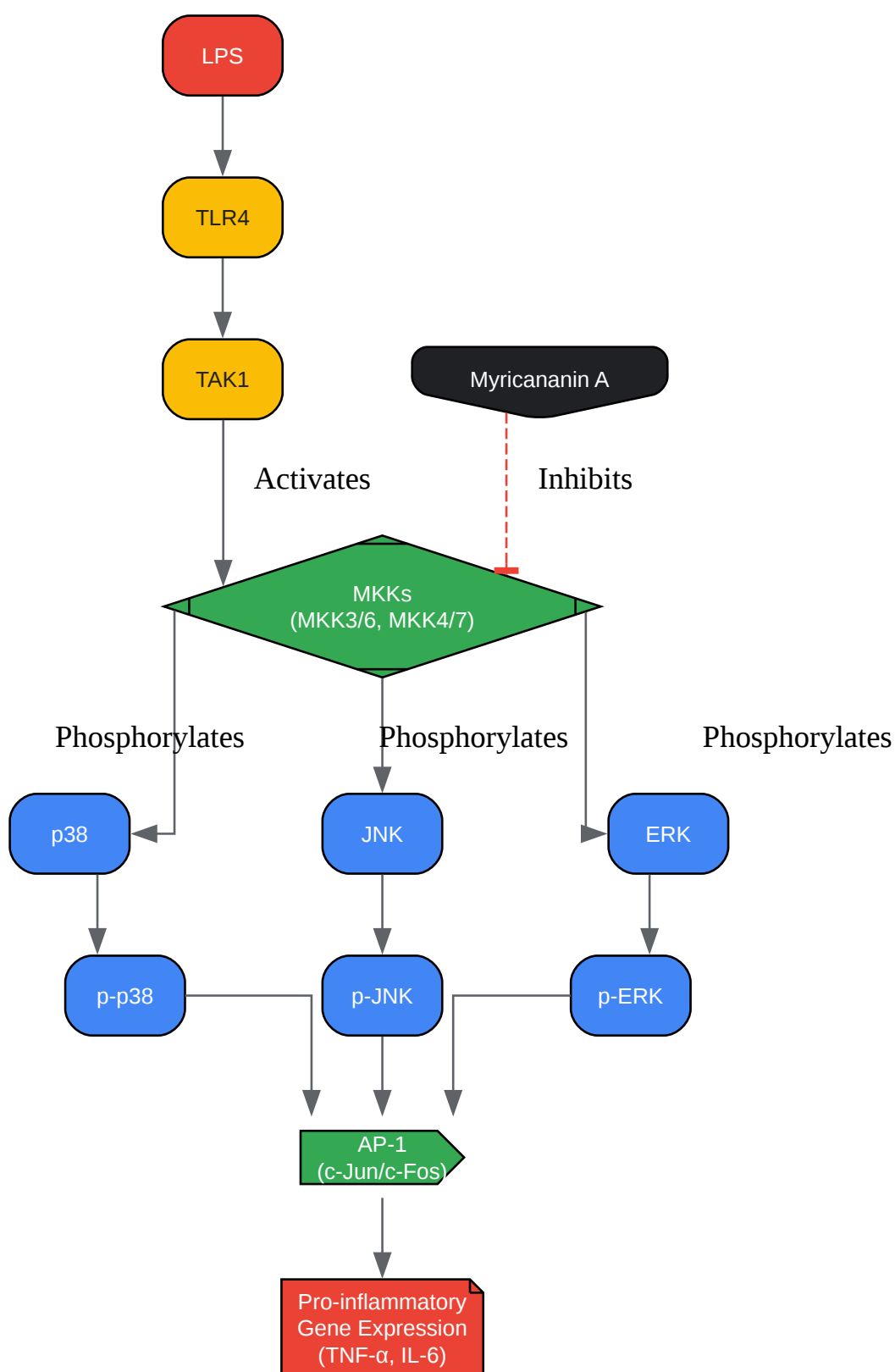


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Proposed inhibition of the NF-κB signaling pathway by **Myricanenin A**.

2.2.2. Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway

The MAPK family, including p38, ERK1/2, and JNK, plays a crucial role in the inflammatory response by regulating the synthesis of TNF- α and IL-6. It is likely that **Myricananin A** modulates the phosphorylation of these kinases, thereby downregulating the expression of pro-inflammatory cytokines.

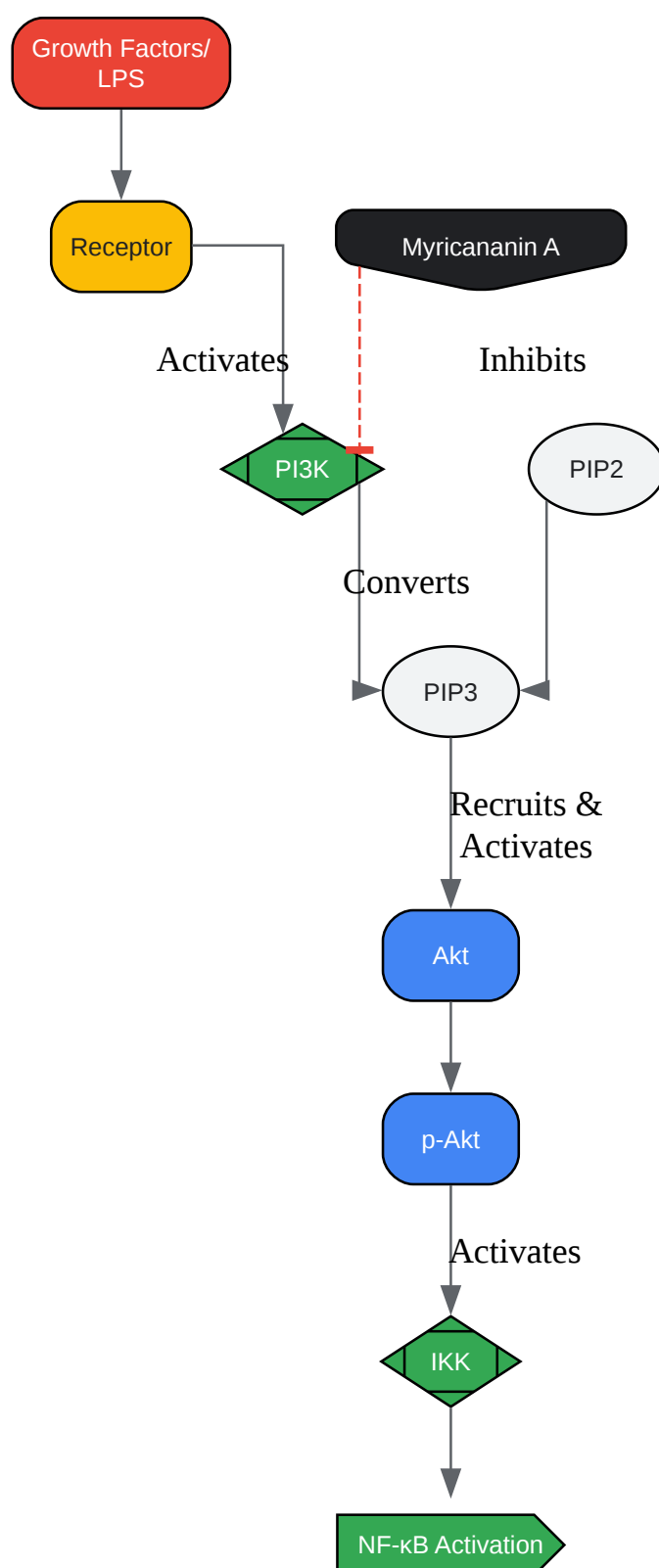


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Proposed modulation of the MAPK signaling pathway by **Myricananin A**.

2.2.3. PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is another key regulator of inflammation and is known to crosstalk with the NF- κ B pathway. Inhibition of Akt phosphorylation can lead to a downstream reduction in NF- κ B activation. While not directly demonstrated for **Myricananin A**, related flavonoids have been shown to inhibit this pathway.



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- To cite this document: BenchChem. [Myricananin A (CAS No. 1079941-35-7): An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632576#myricananin-a-cas-number-1079941-35-7]

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